

Bistrifluron: Core Chemical Identity and Classification

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Compound Focus: Bistrifluron

CAS No.: 201593-84-2

Cat. No.: S645372

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Bistrifluron is a benzoylphenylurea (BPU) insecticide, a chemical class known for its unique mode of action as Insect Growth Regulators (IGRs) [1] [2].

- **IUPAC Name:** N-[[2-Chloro-3,5-bis(trifluoromethyl)phenyl]carbonyl]-2,6-difluorobenzamide [3] [2]
- **Chemical Formula:** C₁₆H₇ClF₈N₂O₂ [3] [2]
- **Molecular Weight:** 446.68 g·mol⁻¹ [3] [2]
- **CAS Registry Number:** 201593-84-2 [3] [2]
- **IRAC Classification:** Group 15, Inhibitors of chitin biosynthesis, affecting CHS1 [4]

Primary Mode of Action: Inhibition of Chitin Synthesis

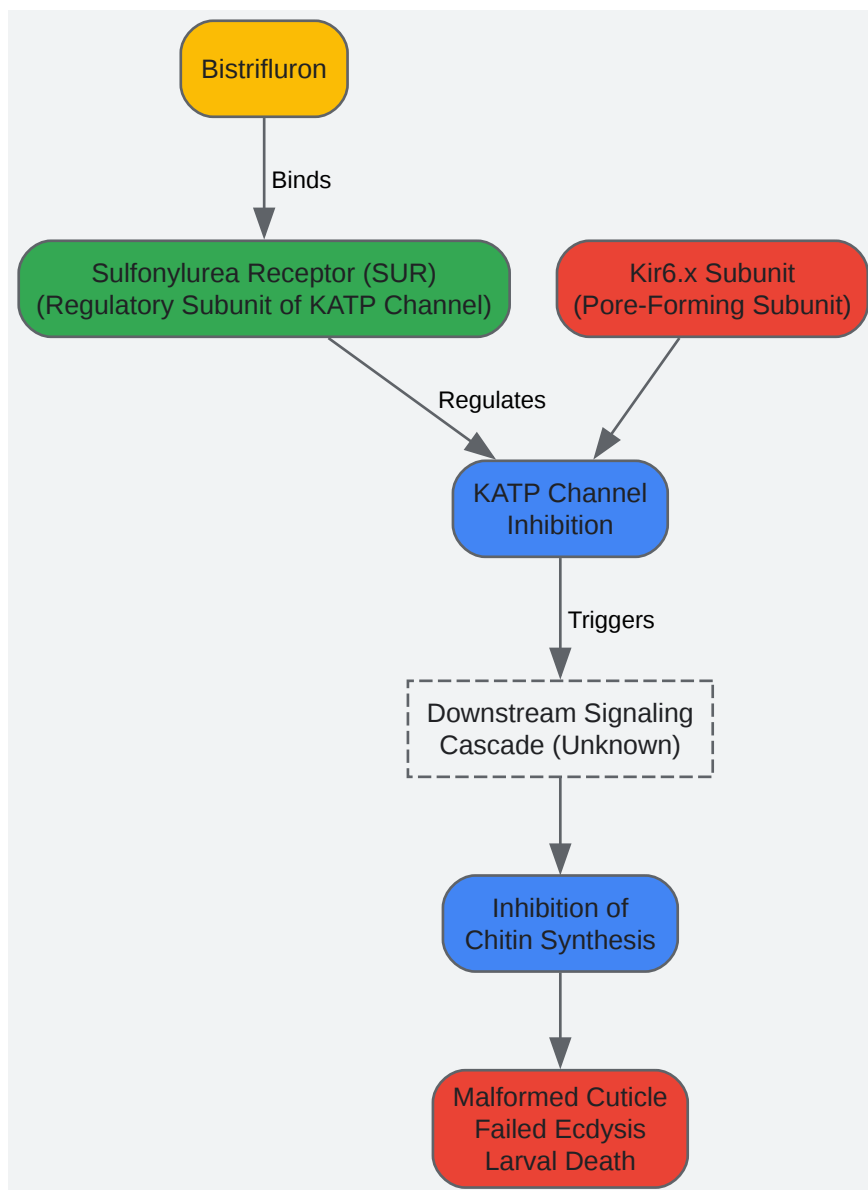
Bistrifluron's primary action is disrupting the formation of chitin, a critical polysaccharide that provides structural integrity to the insect exoskeleton (cuticle) and the lining of the digestive tract [5].

- **Target Stage:** It is most effective against the larval or nymphal stages during molting, a process that requires the synthesis of new cuticle [6].
- **Lethal Effect:** By inhibiting chitin formation, **bistrifluron** causes larvae to develop a thin, weak, and malformed cuticle. Affected insects are unable to complete ecdysis (shed their old skin) and ultimately die [5].

Molecular Mechanism: Action on the Sulfonylurea Receptor (SUR)

Substantial research indicates that Benzoylphenylureas like **bistrifluron** do not directly inhibit chitin synthetase enzymes in cell-free systems. Instead, their primary molecular target is the **Sulfonylurea Receptor (SUR)** subunit of the ATP-sensitive potassium (KATP) channel [1].

The following diagram illustrates this complex molecular signaling pathway and its downstream effects on chitin synthesis.



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Molecular pathway of **bistrifluron** leading to inhibition of chitin synthesis and larval death.

- **SUR Protein Role:** The SUR protein is part of the ATP-binding cassette (ABC) transporter superfamily. It associates with pore-forming Kir6.x subunits to form KATP channels, which link cell metabolism with electrical activity [1].
- **Mechanism Disruption:** Binding of **bistrifluron** to the SUR subunit disrupts the normal regulatory function of the KATP channel. This disruption initiates an unknown downstream signaling cascade that ultimately inhibits the incorporation of UDP-N-acetylglucosamine into chitin polymers, halting chitin synthesis [1].

Key Experimental Protocols for Investigating MoA

Laboratory Bioassay for Larvicidal Activity (Leaf-Dip Method)

This protocol evaluates the direct toxicity of **bistrifluron** against larval stages of lepidopteran pests like *Spodoptera exigua* or *Plutella xylostella* [1].

- **Insects:** Third-instar larvae reared on artificial diet under controlled conditions (e.g., 27±1°C, 50-75% RH, 14:10 L:D photoperiod) [1].
- **Test Compounds:**
 - **Bistrifluron** (purity >99%)
 - Reference insecticides (e.g., hexaflumuron, chlorfluazuron)
 - Solvent control (DMSO) and surfactant (Tween-20) [1]
- **Procedure:**
 - Prepare a stock solution (e.g., 200 mg/L) of **bistrifluron** in DMSO.
 - Serially dilute with water containing a wetting agent (e.g., 0.1% Tween-20).
 - Dip fresh cabbage leaf discs (5 cm x 1 cm) into the test solutions for 10 seconds.
 - Air-dry the treated leaves and place them in Petri dishes.
 - Introduce 10-15 larvae per dish, with multiple replicates per concentration.
 - Assess larval mortality after 72 hours. Calculate LC₅₀ (median lethal concentration), LC₁₀, LC₂₀, and LC₄₀ values using probit analysis [1] [5].

Fluorescence Polarization (FP) Assay for SUR Binding Affinity

This method quantitatively measures the binding affinity of **bistrifluron** to the Sulfonylurea Receptor (SUR) [1].

- **Principle:** A fluorescent probe (1-NPN) binds to SUR, resulting in high fluorescence polarization. A test compound that competes for the same binding site will displace 1-NPN, causing a measurable decrease in polarization [1].
- **Reagents:**
 - SUR protein preparation from a model insect (e.g., *Blattella germanica*).
 - Fluorescent probe: 1-N-phenyl-naphthylamine (1-NPN).
 - Test compounds: **Bistrifluron**, diflubenzuron, glibenclamide.
 - Assay buffer [1].
- **Procedure:**
 - Titrate 1-NPN into a fixed concentration of SUR to determine the saturation point (Kd value).
 - In a new set of experiments, incubate the SUR protein with the Kd concentration of 1-NPN.
 - Titrate increasing concentrations of the competing compound (**bistrifluron**).
 - Measure the fluorescence polarization after each addition.
 - Generate dose-response curves and calculate inhibitory concentrations (IC₅₀) to compare binding affinities. A lower IC₅₀ indicates stronger binding [1].

Quantitative Efficacy and Sublethal Data

Comparative Toxicity of **Bistrifluron** Against Lepidopteran Pests

Table 1: Laboratory efficacy data for **bistrifluron** (NK-17) compared to other benzoylphenylureas. Toxicity is expressed as the relative toxicity ratio, where values >1 indicate **bistrifluron** is more toxic. [1]

Target Pest	Compared to Hexaflumuron	Compared to Chlorfluazuron
<i>Spodoptera exigua</i> (Beet armyworm)	1.93x more toxic	2.69x more toxic
<i>Plutella xylostella</i> (Diamondback moth)	1.36x more toxic	1.90x more toxic
<i>Mythimna separata</i> (Oriental armyworm)	18.24x more toxic	Not reported

5.2 Sublethal Effects of Bistrifluron on *Spodoptera exigua**

Table 2: Sublethal effects on biological traits and nutrient content in adult *S. exigua* after exposure of 2nd instar larvae to sublethal concentrations (LC_{10} , LC_{20} , LC_{40}) of **bistrifluron**. [5]

Parameter Measured	Effect at Sublethal Concentrations
Pre-adult Development	Larval and pupal duration significantly prolonged.
Adult Longevity	Significantly reduced in a dose-dependent manner.
Fecundity (Eggs/Female)	Significantly reduced.
Egg Hatch Rate	Significantly reduced.
Macronutrient Content	Total body lipids, proteins, and carbohydrates significantly reduced in adults.
Vitellogenin (SeVg) Expression	mRNA expression levels significantly downregulated in female adults.

Physicochemical and Environmental Fate Properties

Understanding these properties is crucial for formulation development and environmental risk assessment.

Table 3: Key physicochemical and environmental fate parameters of **bistrifluron**. [3]

Property	Value	Implication / Classification
Water Solubility (pH 7, 20°C)	0.03 mg/L	Very low solubility; requires formulation.
Octanol-Water Partition Coeff. (Log P)	5.74	High lipophilicity; potential for bioaccumulation.
Vapour Pressure (20°C)	0.0027 mPa	Low volatility; minimal loss to air.

Property	Value	Implication / Classification
Soil DT ₅₀ (Aerobic)	80.5 days	Moderately persistent in soil.
Aqueous Photolysis DT ₅₀	10 days	Moderately fast degradation in water in sunlight.
Hydrolysis DT ₅₀ (pH 7)	Stable	Stable to hydrolysis at neutral pH.

Application in Pest Management

Bistrifluron is used to control a range of chewing pests in various crops [3] [2].

- **Target Pests:** Aphids, whiteflies, caterpillars (Lepidoptera), and termites [3] [2].
- **Example Applications:** Cotton; fruit including apples; vegetables including leafy brassicas, and tomatoes [3].
- **Formulations:** Often supplied as tablets or pellets for termite control, or as emulsifiable concentrates (EC) for foliar application [3] [1].
- **Synergistic Compositions:** Patents disclose combinations with other insecticides (e.g., chromafenozide, fipronil, cyantraniliprole) to broaden the spectrum of activity, enhance efficacy, and manage insecticide resistance [7] [8] [9].

Conclusion

Bistrifluron is a potent benzoylphenylurea insecticide whose mode of action is classified by IRAC as Group 15. Its efficacy stems from its high-affinity binding to the Sulfonylurea Receptor (SUR), which disrupts a critical signaling pathway, leading to the inhibition of chitin biosynthesis. This results in lethal and sublethal effects that suppress pest populations. Its unique molecular target makes it a valuable tool for resistance management, particularly when used in rotation or combination with insecticides from different classes.

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